

Application Note: HPLC Analysis of 2-Hydroxy-5-(4-methylphenyl)benzoic Acid

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Compound of Interest

Compound Name:	2-hydroxy-5-(4-methylphenyl)benzoic Acid
Cat. No.:	B1308741

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Introduction

2-hydroxy-5-(4-methylphenyl)benzoic acid is a key intermediate in the synthesis of various pharmaceutical compounds. A reliable and accurate analytical method is crucial for monitoring its purity, stability, and concentration in different matrices. This application note describes a reversed-phase high-performance liquid chromatography (RP-HPLC) method for the determination of **2-hydroxy-5-(4-methylphenyl)benzoic acid**. The method is demonstrated to be simple, rapid, and suitable for quality control and research purposes.

Materials and Methods

Instrumentation:

- A standard HPLC system equipped with a quaternary pump, autosampler, column compartment, and a photodiode array (PDA) or UV-Vis detector.
- Data acquisition and processing software.

Chemicals and Reagents:

- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)

- Water (HPLC grade, filtered)
- Formic acid ($\geq 98\%$)
- **2-hydroxy-5-(4-methylphenyl)benzoic acid** reference standard

Chromatographic Conditions:

A summary of the optimized HPLC conditions is presented in the table below.

Parameter	Condition
Column	C18 reversed-phase column (e.g., 4.6 x 150 mm, 5 μm)
Mobile Phase A	0.1% Formic acid in Water
Mobile Phase B	0.1% Formic acid in Acetonitrile
Gradient Elution	30% B to 90% B over 10 minutes, hold at 90% B for 2 minutes, return to 30% B and equilibrate for 3 minutes
Flow Rate	1.0 mL/min
Injection Volume	10 μL
Column Temperature	30 $^{\circ}\text{C}$
Detection Wavelength	254 nm
Run Time	15 minutes

Experimental Protocols

1. Preparation of Standard Solutions:

- Stock Solution (1 mg/mL): Accurately weigh 10 mg of **2-hydroxy-5-(4-methylphenyl)benzoic acid** reference standard and transfer it to a 10 mL volumetric flask. Dissolve and dilute to volume with methanol.

- Working Standard Solutions: Prepare a series of working standard solutions by serially diluting the stock solution with the mobile phase (initial conditions: 70% A, 30% B) to obtain concentrations ranging from 1 $\mu\text{g}/\text{mL}$ to 100 $\mu\text{g}/\text{mL}$.

2. Preparation of Sample Solutions:

- Accurately weigh a suitable amount of the sample containing **2-hydroxy-5-(4-methylphenyl)benzoic acid** and dissolve it in methanol to achieve a theoretical concentration within the calibration range.
- Filter the sample solution through a 0.45 μm syringe filter before injection.

3. System Suitability:

- Before starting the analysis, perform at least five replicate injections of a working standard solution (e.g., 20 $\mu\text{g}/\text{mL}$).
- The system is deemed suitable for analysis if the relative standard deviation (RSD) for the peak area and retention time is less than 2.0%.

4. Analysis Procedure:

- Inject 10 μL of the standard and sample solutions into the HPLC system.
- Record the chromatograms and integrate the peak area for the analyte.

5. Quantification:

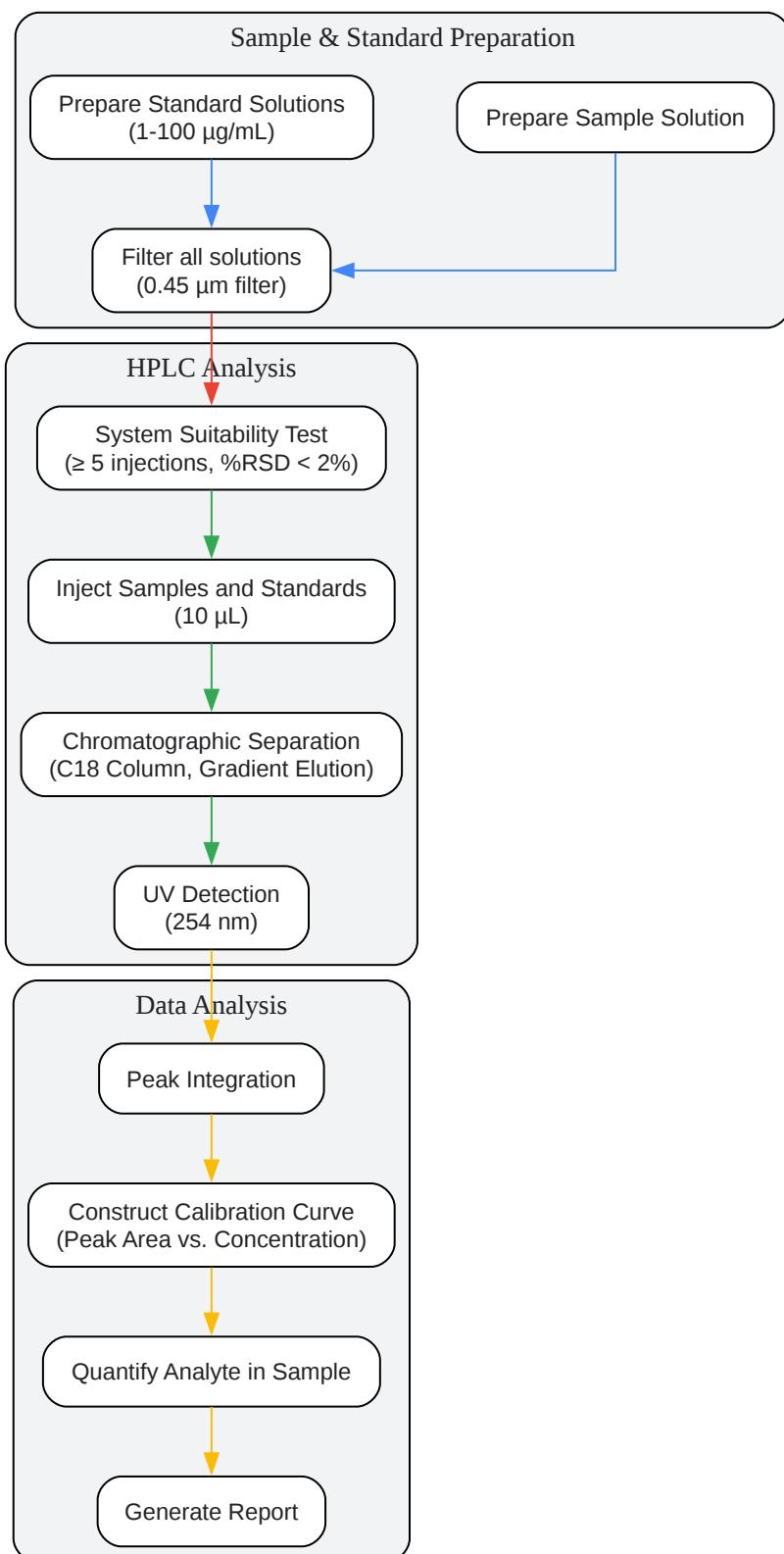
- Construct a calibration curve by plotting the peak area versus the concentration of the standard solutions.
- Determine the concentration of **2-hydroxy-5-(4-methylphenyl)benzoic acid** in the sample solutions from the calibration curve using linear regression.

Method Validation Summary

The described method should be validated according to ICH guidelines. A summary of typical validation parameters is provided below.

Validation Parameter	Acceptance Criteria
Linearity (r^2)	≥ 0.999
Precision (%RSD)	$\leq 2.0\%$
Accuracy (% Recovery)	98.0% - 102.0%
Limit of Detection	Signal-to-Noise ratio of 3:1
Limit of Quantification	Signal-to-Noise ratio of 10:1

Visualizations

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Caption: Workflow for HPLC analysis of **2-hydroxy-5-(4-methylphenyl)benzoic acid**.

- To cite this document: BenchChem. [Application Note: HPLC Analysis of 2-Hydroxy-5-(4-methylphenyl)benzoic Acid]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1308741#hplc-method-for-2-hydroxy-5-4-methylphenyl-benzoic-acid-analysis>

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